

solubility of N-Chloroacetamide in organic solvents

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Compound of Interest

Compound Name: *N-Chloroacetamide*

Cat. No.: *B3344158*

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An In-depth Technical Guide on the Solubility of **N-Chloroacetamide** in Organic Solvents

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: Extensive literature searches for quantitative solubility data of **N-Chloroacetamide** in various organic solvents did not yield specific numerical values. The available information is primarily qualitative. This guide summarizes the existing qualitative data and provides a detailed experimental protocol for determining the solubility of **N-chloroacetamide**, which can be employed by researchers to generate quantitative data.

Introduction

N-Chloroacetamide is a chemical compound of interest in various research and development sectors. Understanding its solubility in organic solvents is crucial for its application in synthesis, formulation, and purification processes. This technical guide provides a summary of the currently available qualitative solubility information for **N-Chloroacetamide** and presents a comprehensive experimental protocol for the quantitative determination of its solubility.

Qualitative Solubility of N-Chloroacetamide

The available literature indicates the following qualitative solubility characteristic for **N-Chloroacetamide**:

- Diethyl Ether: Soluble[1]

It is important to note that the isomer, 2-chloroacetamide, has been more extensively studied, and a significant amount of solubility data is available for it. However, due to structural differences, this data cannot be directly extrapolated to **N-Chloroacetamide**.

Quantitative Solubility Data

As of the latest literature search, no specific quantitative solubility data (e.g., in g/100mL or mol/L at specific temperatures) for **N-Chloroacetamide** in common organic solvents has been found in publicly accessible databases and scientific journals. To address this data gap, a detailed experimental protocol for determining solubility is provided below.

Experimental Protocol: Determination of N-Chloroacetamide Solubility via the Isothermal Equilibrium Method

This protocol describes the determination of the equilibrium solubility of **N-Chloroacetamide** in an organic solvent at a specific temperature using the gravimetric method.

4.1. Principle

A saturated solution of **N-Chloroacetamide** is prepared in the solvent of interest at a constant temperature. A known volume or mass of the saturated solution is then taken, the solvent is evaporated, and the mass of the remaining **N-Chloroacetamide** is determined.

4.2. Materials and Apparatus

- **N-Chloroacetamide** (high purity)
- Organic solvent of interest (analytical grade)
- Thermostatic shaker bath or magnetic stirrer with a hot plate
- Analytical balance (accurate to ± 0.0001 g)
- Vials with screw caps
- Syringes and syringe filters (solvent-compatible, e.g., PTFE)

- Volumetric flasks
- Pipettes
- Evaporating dish or pre-weighed vials
- Oven or vacuum oven

4.3. Procedure

- Preparation of the Saturated Solution:
 - Add an excess amount of **N-Chloroacetamide** to a vial containing a known volume of the organic solvent. An excess is necessary to ensure that a saturated solution is formed.
 - Seal the vial to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker bath set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient amount of time (e.g., 24-48 hours) with continuous agitation. The time required to reach equilibrium should be determined experimentally by taking measurements at different time points until the concentration of the solute remains constant.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, stop the agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume (e.g., 5 or 10 mL) of the supernatant using a syringe pre-heated or pre-cooled to the same temperature as the solution to avoid precipitation or further dissolution.
 - Immediately filter the solution through a syringe filter into a pre-weighed container (e.g., an evaporating dish or a vial). This step is crucial to remove any undissolved solid particles.
- Gravimetric Analysis:
 - Record the exact mass of the filtered saturated solution.

- Evaporate the solvent from the container. This can be done at room temperature in a fume hood, or more rapidly in an oven at a temperature below the boiling point of the solvent and the decomposition temperature of **N-Chloroacetamide**. For volatile solvents, a gentle stream of nitrogen can be used.
- Once the solvent is completely removed, place the container with the solid residue in a vacuum oven at a suitable temperature to remove any residual solvent until a constant weight is achieved.
- Record the final mass of the container with the dried **N-Chloroacetamide**.

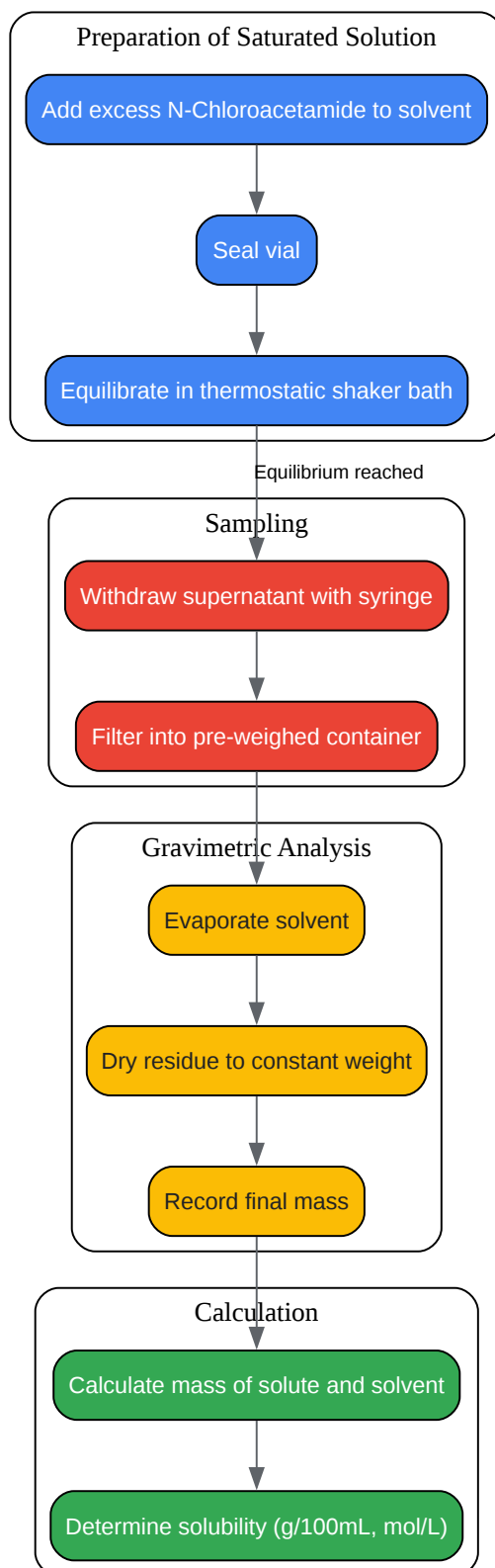
4.4. Data Calculation

The solubility can be expressed in various units. Here are the calculations for g/100 mL and mol/L:

- Mass of dissolved **N-Chloroacetamide** (m_{solute}):
 - $m_{\text{solute}} = (\text{Mass of container} + \text{dried N-Chloroacetamide}) - (\text{Mass of empty container})$
- Mass of the solvent (m_{solvent}):
 - $m_{\text{solvent}} = (\text{Mass of container} + \text{filtered solution}) - (\text{Mass of container} + \text{dried N-Chloroacetamide})$
- Volume of the solvent (V_{solvent}):
 - $V_{\text{solvent}} = m_{\text{solvent}} / \text{density}_{\text{solvent}}$ (The density of the solvent at the experimental temperature is required).
- Solubility in g/100 mL:
 - $\text{Solubility} = (m_{\text{solute}} / V_{\text{solvent}}) * 100$
- Solubility in mol/L:
 - $\text{Solubility} = (m_{\text{solute}} / \text{Molar}_{\text{mass N-Chloroacetamide}}) / (V_{\text{solvent}} / 1000)$

Visualizations

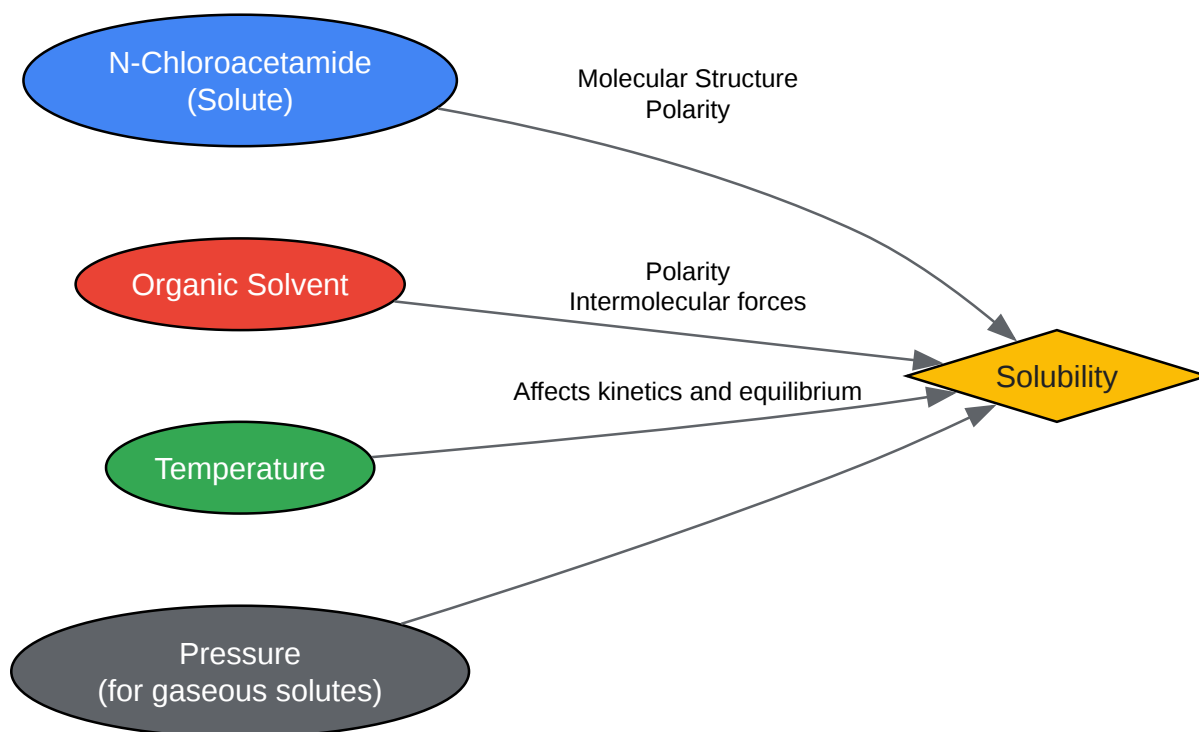
5.1. Experimental Workflow for Solubility Determination



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Caption: Experimental workflow for determining the solubility of **N-Chloroacetamide**.

5.2. Logical Relationship of Factors Affecting Solubility



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Caption: Key factors influencing the solubility of a solute in a solvent.

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References

- 1. N-chloroacetamide [chemister.ru]

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